

Application Notes and Protocols for SB-408124 Hydrochloride in Intraperitoneal Injections

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Compound of Interest

Compound Name: SB-408124 Hydrochloride

Cat. No.: B560138

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of **SB-408124 Hydrochloride** for intraperitoneal (IP) injection in preclinical research. The information compiled is intended to ensure the consistent and effective delivery of this selective Orexin-1 receptor (OX1R) antagonist in in vivo studies.

Chemical and Physical Properties

SB-408124 Hydrochloride is a selective, non-peptide antagonist of the Orexin-1 receptor.^[1] A summary of its key chemical properties is presented in Table 1.

Property	Value	Reference
Molecular Formula	C ₁₉ H ₁₉ ClF ₂ N ₄ O	[2]
Molecular Weight	392.83 g/mol	[2]
Appearance	White to gray solid	[2]
Solubility	Water: 1 mg/mL (requires sonication and warming to 60°C) DMSO: < 1 mg/mL (slightly soluble)	[2]
Storage (Powder)	4°C, sealed from moisture	[2]
Storage (in Solvent)	-80°C for up to 6 months; -20°C for up to 1 month	[2]

Experimental Protocol: Preparation of SB-408124 Hydrochloride for Intraperitoneal Injection

This protocol details the preparation of **SB-408124 Hydrochloride** for IP injection in rodents, based on established methodologies for in vivo administration of similar compounds.

Materials:

- **SB-408124 Hydrochloride** powder
- Dimethyl sulfoxide (DMSO)
- Cremophor EL
- Sterile water for injection
- Sterile 1.5 mL microcentrifuge tubes
- Sterile syringes and needles
- Vortex mixer

- Sonicator (optional)
- Heating block or water bath (optional)

Procedure:

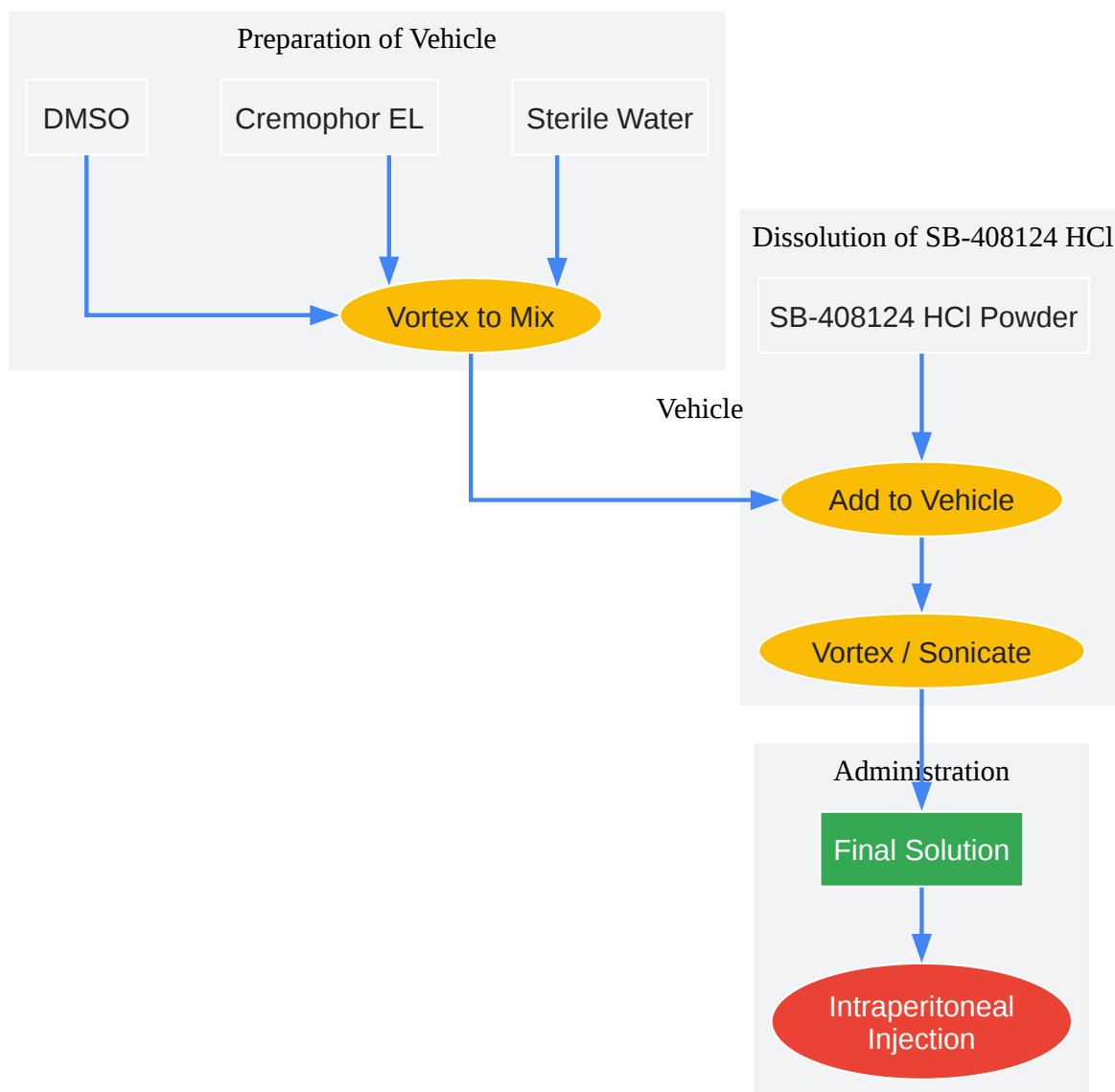
- Vehicle Preparation:
 - In a sterile tube, prepare the vehicle by mixing 5% DMSO and 5% Cremophor EL in sterile water. For example, to prepare 1 mL of vehicle, add 50 µL of DMSO and 50 µL of Cremophor EL to 900 µL of sterile water.
 - Vortex the mixture thoroughly until a homogenous solution is formed.
- **SB-408124 Hydrochloride** Dissolution:
 - Weigh the required amount of **SB-408124 Hydrochloride** powder based on the desired final concentration and injection volume.
 - Add the powder to the prepared vehicle.
 - Vortex the mixture vigorously for 2-3 minutes.
 - If the compound does not fully dissolve, sonicate the solution for 5-10 minutes or gently warm it to aid dissolution. Avoid excessive heat.
- Final Preparation and Administration:
 - Once the **SB-408124 Hydrochloride** is completely dissolved, the solution is ready for intraperitoneal injection.
 - It is recommended to prepare the solution fresh on the day of the experiment.
 - The typical injection volume for rodents is 3 mL/kg.

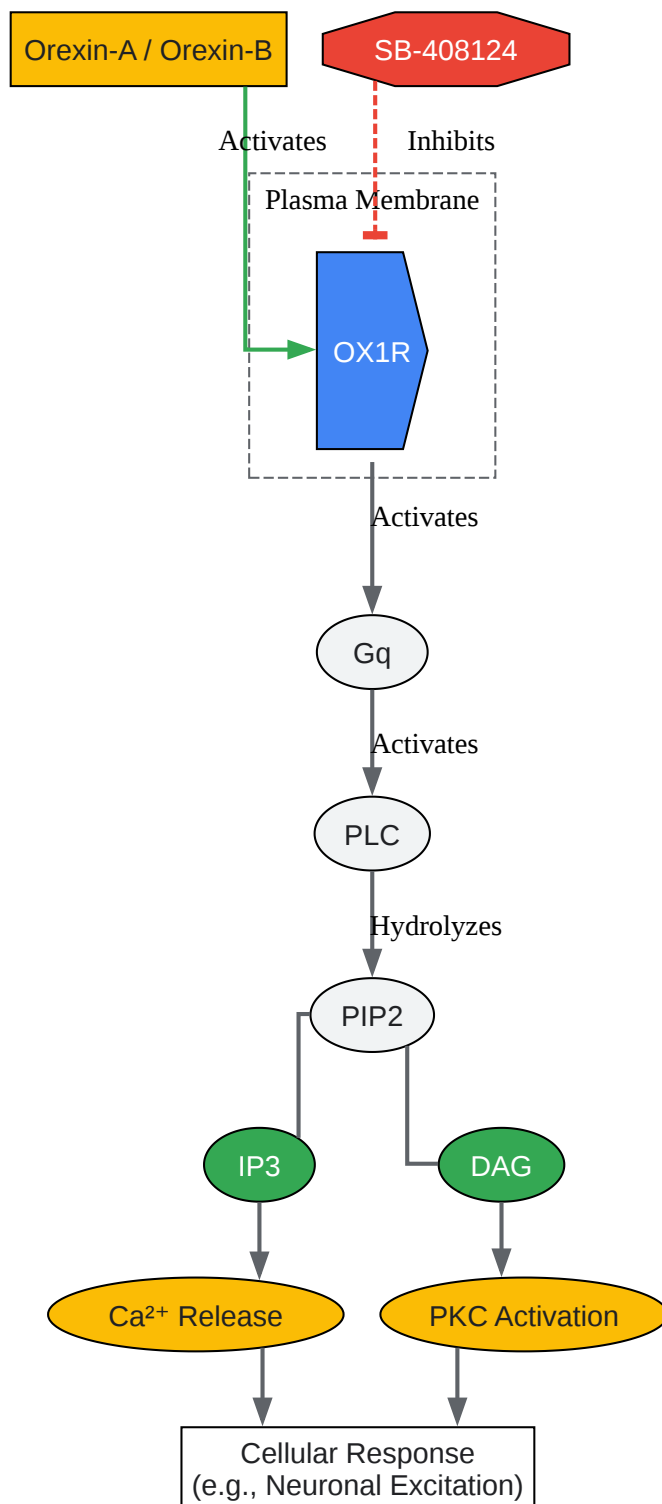
Dosage and Administration

The appropriate dosage of **SB-408124 Hydrochloride** for intraperitoneal injection may vary depending on the animal model and the specific research question. Based on published studies, the following dosages have been used effectively in rats:

Animal Model	Doses Administered (IP)	Vehicle	Reference
Male Rats	3, 10, 30 mg/kg	5% DMSO and 5% Cremophor EL in sterile water	

Experimental Workflow Diagram





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References

- 1. researchgate.net [researchgate.net]
- 2. Frontiers | Orexin Signaling: A Complex, Multifaceted Process [frontiersin.org]
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